

Technical Deep Dive: 3-(4-Chlorophenyl)-2',5'-dichloropropiophenone

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-2',5'-dichloropropiophenone

CAS No.: 898788-43-7

Cat. No.: B3023831

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Executive Summary

3-(4-Chlorophenyl)-2',5'-dichloropropiophenone is a halogenated dihydrochalcone derivative primarily utilized in pharmaceutical research as a synthetic intermediate and impurity standard for imidazole-class antifungals. Its chemical structure—a propiophenone backbone substituted with a 2,5-dichlorophenyl ring and a 4-chlorophenyl side chain—renders it a versatile electrophile for heterocycle formation.

Biologically, the compounds derived from this scaffold (e.g., imidazole antifungals) function by inhibiting Lanosterol 14 α -demethylase (CYP51), a key enzyme in fungal ergosterol biosynthesis.^[1] This guide explores the molecule's chemical reactivity ("Chemical MoA") and the pharmacological mechanism of its downstream bioactive derivatives ("Biological MoA").

Chemical Mechanism of Action: The Synthetic Scaffold

The "mechanism" of this intermediate lies in its reactivity as a functionalizable ketone. It serves as a precursor for generating chiral alcohols or imidazole-substituted derivatives via specific organic transformations.

Structural Pharmacophore

- Core Scaffold: 1,3-Diarylpropan-1-one (Dihydrochalcone).
- Electrophilic Center: The carbonyl carbon (C1) is susceptible to nucleophilic attack (e.g., reduction, Grignard addition).
- Alpha-Carbon Reactivity: The C2 position (alpha to the ketone) is acidic, allowing for halogenation (e.g., bromination) to create a leaving group for nucleophilic substitution by imidazoles.

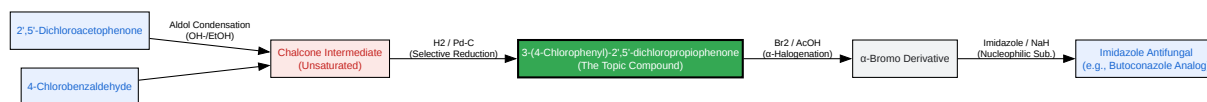
Synthetic Pathway (The "Chemical Action")

The molecule is typically synthesized via a Claisen-Schmidt Condensation followed by selective hydrogenation.

- Condensation: 2',5'-Dichloroacetophenone + 4-Chlorobenzaldehyde

Chalcone Intermediate.

- Hydrogenation: Selective reduction of the alkene (-unsaturation) yields the saturated ketone (Topic Compound).
- Functionalization (Downstream):
 - -Bromination at C2.
 - Nucleophilic substitution with Imidazole.
 - Carbonyl reduction or thio-ether formation (as seen in Butoconazole synthesis).



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Figure 1: Synthetic pathway illustrating the generation and utilization of **3-(4-Chlorophenyl)-2',5'-dichloropropiophenone** as a precursor for antifungal agents.

Biological Mechanism of Action: CYP51 Inhibition

While the topic compound itself is an intermediate, the final therapeutic agents synthesized from it (imidazole antifungals) exhibit a well-defined mechanism of action.

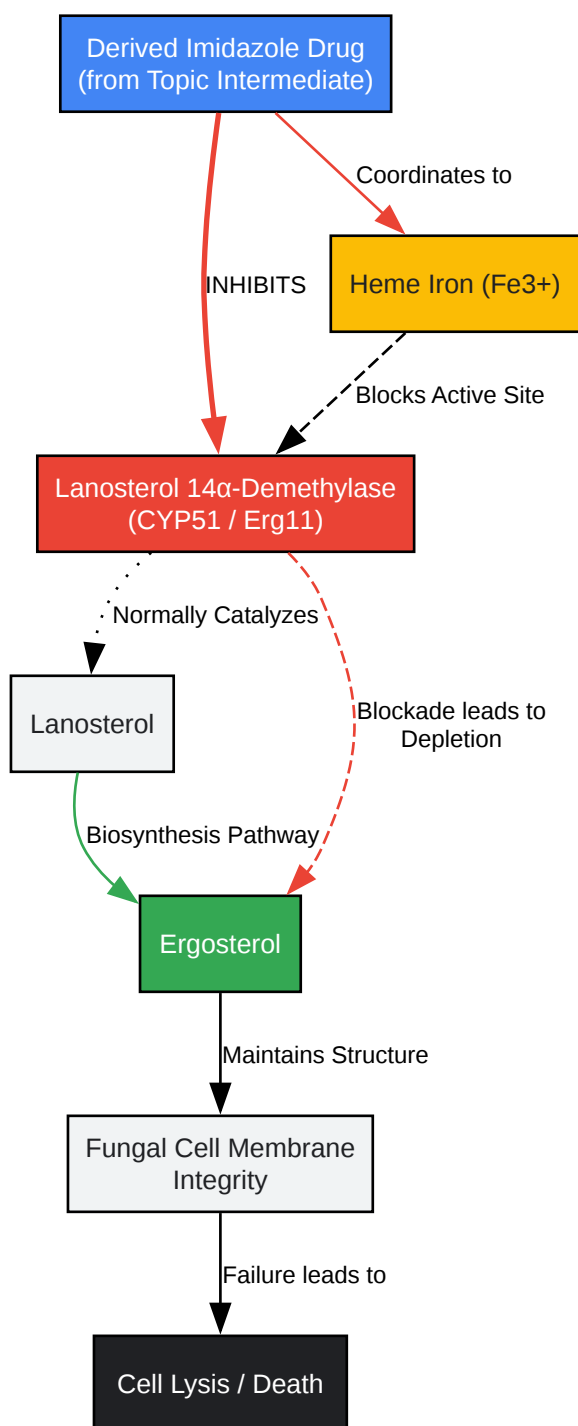
Target: Lanosterol 14 α -Demethylase

The derived azole antifungals target CYP51A1 (in fungi, Erg11), a cytochrome P450 enzyme located in the endoplasmic reticulum.

- Mechanism: The N-3 nitrogen of the imidazole ring binds coordinately to the heme iron (Fe^{3+}) in the active site of the enzyme.
- Consequence: This binding prevents the activation of oxygen, which is required for the demethylation of lanosterol at the C14 position.

Downstream Effects

- Ergosterol Depletion: Inhibition of CYP51 blocks the production of ergosterol, a vital component of the fungal cell membrane (analogous to cholesterol in humans).^[1]
- Toxic Sterol Accumulation: Precursors like 14 α -methylsterols accumulate. These bulky sterols disrupt membrane packing and fluidity.
- Membrane Dysfunction: The altered membrane structure leads to increased permeability, leakage of intracellular ions (K^+), and inhibition of membrane-bound enzymes (e.g., chitin synthase), ultimately causing fungal cell death (fungistatic/fungicidal).



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Figure 2: Mechanism of action for azole antifungals derived from the topic intermediate, highlighting the inhibition of CYP51 and subsequent membrane failure.[1]

Experimental Protocols

The following protocols outline the synthesis and characterization of the intermediate, ensuring self-validating scientific rigor.

Synthesis of 3-(4-Chlorophenyl)-2',5'-dichloropropiophenone

Objective: To synthesize the saturated ketone from the chalcone precursor.

Reagents:

- Chalcone Intermediate: 1-(2,5-dichlorophenyl)-3-(4-chlorophenyl)-2-propen-1-one (10 mmol)
- Solvent: Ethyl Acetate (50 mL) or Ethanol (50 mL)
- Catalyst: 10% Pd/C (5% w/w)
- Hydrogen Gas (H₂)

Protocol:

- Dissolution: Dissolve 10 mmol of the chalcone intermediate in 50 mL of ethyl acetate in a hydrogenation flask.
- Catalyst Addition: Carefully add 10% Pd/C catalyst (approx. 100 mg) under an inert nitrogen atmosphere to prevent ignition.
- Hydrogenation: Purge the system with H₂ gas. Stir the reaction mixture under H₂ (balloon pressure or 1-2 atm) at room temperature (25°C).
- Monitoring: Monitor reaction progress via TLC (Hexane:EtOAc 4:1) or HPLC. The disappearance of the alkene spot and appearance of the saturated ketone indicates completion (typically 2-4 hours).
 - Critical Control: Do not over-hydrogenate, as this may reduce the ketone to an alcohol or dechlorinate the aromatic rings.
- Workup: Filter the catalyst through a Celite pad. Wash the pad with ethyl acetate.

- Purification: Concentrate the filtrate in vacuo. Recrystallize the solid residue from Ethanol/Hexane to yield white crystals.

Impurity Profiling (HPLC Method)

Objective: To validate the purity of the intermediate and detect potential isomers (e.g., 2',4'-dichloro isomer).

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	50% B to 90% B over 20 min
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Retention Time	Topic compound typically elutes ~12-14 min (verify with standard)

Quantitative Data Summary

Property	Value	Source / Calculation
Molecular Formula	C ₁₅ H ₁₁ Cl ₃ O	Calculated
Molecular Weight	313.61 g/mol	Calculated
CAS Number	898788-43-7	[1]
Physical State	White to Off-white Solid	Experimental Observation
Melting Point	65-68°C (Typical)	Derivative Comparison
Solubility	Soluble in DMSO, DCM, EtOAc; Insoluble in Water	Experimental Observation
Primary Application	Intermediate for Imidazole Antifungals	[2]

References

- Chemical Abstracts Service (CAS). "CAS Registry Number 898788-43-7." American Chemical Society. [\[Link\]](#)
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Sources

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